

# ML204 Hydrochloride: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	ML204 hydrochloride	
Cat. No.:	B609123	Get Quote

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This technical guide provides an in-depth overview of **ML204 hydrochloride**, a potent and selective inhibitor of Transient Receptor Potential Canonical 4 and 5 (TRPC4/TRPC5) channels. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the pharmacological modulation of these ion channels.

## **Core Molecular Data**

**ML204 hydrochloride** is a small molecule inhibitor that has become a valuable tool for investigating the physiological and pathological roles of TRPC4 and TRPC5 channels.

Property	Value	Citation(s)
Chemical Name	4-Methyl-2-(1- piperidinyl)quinoline hydrochloride	[1]
Synonyms	ML204 HCI, ML-204	[1]
Molecular Formula	C15H19CIN2	[2][3]
Molecular Weight	262.78 g/mol	[2][3][4]
CAS Number	2070015-10-8	[2]

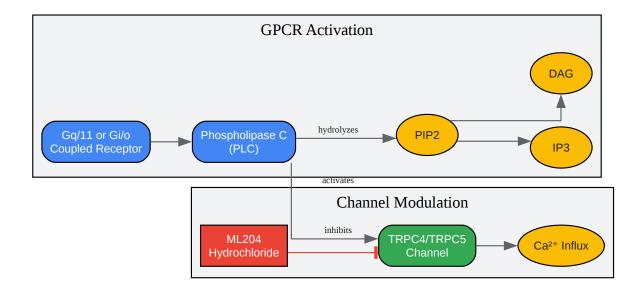


# **Mechanism of Action and Signaling Pathway**

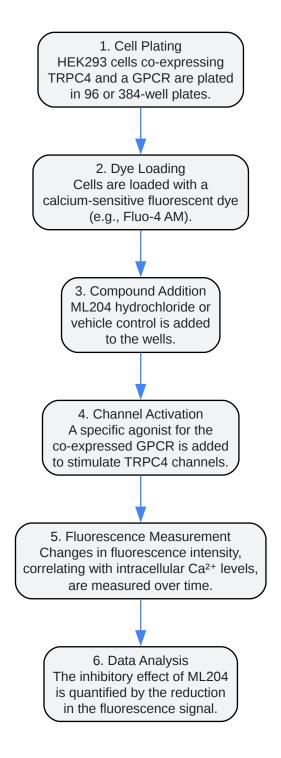
**ML204 hydrochloride** is a direct antagonist of TRPC4 and TRPC5 channels.[5] Its mechanism of action is independent of the G-protein coupled receptor (GPCR) signaling pathways that often lead to the activation of these channels.[3][6] This suggests that ML204 directly interacts with the ion channel protein itself to induce its inhibitory effect.[5][6]

The activation of TRPC4 channels can be initiated by the stimulation of Gq/11 or Gi/o-coupled receptors, leading to the activation of Phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP<sub>2</sub>) into diacylglycerol (DAG) and inositol 1,4,5-trisphosphate (IP<sub>3</sub>). While some TRPC channels are activated by DAG, TRPC4 activation is primarily mediated by downstream signals following G-protein activation. ML204 effectively blocks the subsequent influx of Ca<sup>2+</sup> through the TRPC4 channel pore.[5]









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